

Calystegine A3: A Technical Overview of its Chemical Structure and Properties

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Compound of Interest

Compound Name: Calystegine A3

Cat. No.: B190721

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Introduction

Calystegine A3 is a naturally occurring polyhydroxylated nortropane alkaloid belonging to the calystegine class of compounds. These compounds, also known as iminosugars, are analogues of sugars where the ring oxygen has been replaced by a nitrogen atom. This structural feature confers upon them the ability to act as potent inhibitors of various glycosidases, enzymes that play crucial roles in a wide range of biological processes. The unique structure and biological activity of **Calystegine A3** have garnered significant interest within the scientific community, particularly in the fields of glycobiology and drug discovery. This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental data for **Calystegine A3**.

Chemical Structure and Properties

Calystegine A3 possesses a bicyclic nortropane core substituted with three hydroxyl groups. Its systematic IUPAC name is (1R,2S,3R,5R)-8-azabicyclo[3.2.1]octane-1,2,3-triol[1]. The stereochemistry of the hydroxyl groups is crucial for its biological activity.

Below is a two-dimensional representation of the chemical structure of **Calystegine A3**:

Caption: 2D Chemical Structure of **Calystegine A3**.

A summary of the key chemical and physical properties of **Calystegine A3** is presented in the table below for easy reference.

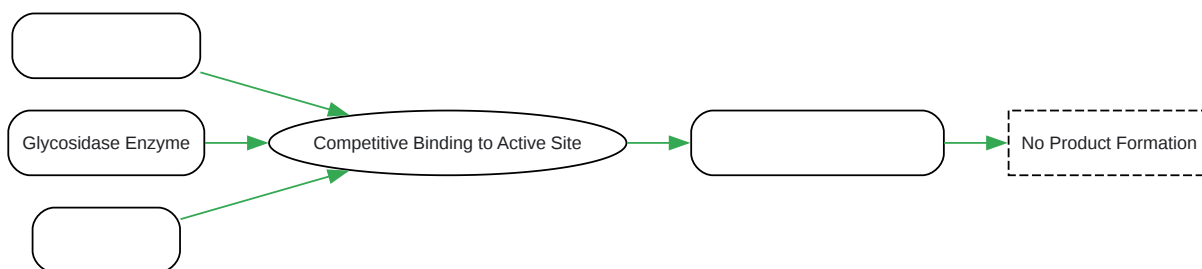
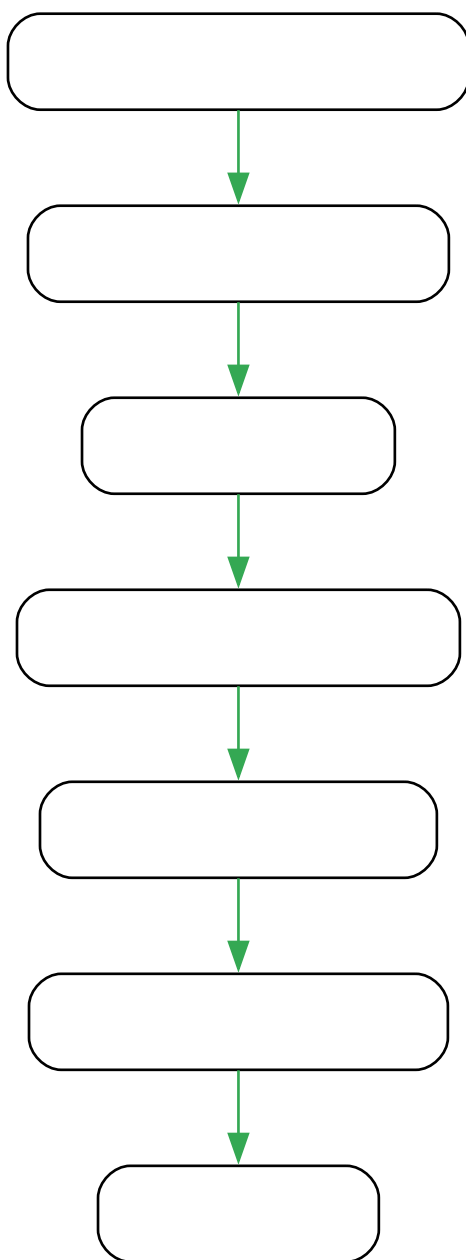
Property	Value	Reference
IUPAC Name	(1R,2S,3R,5R)-8-azabicyclo[3.2.1]octane-1,2,3-triol	[1]
CAS Number	131580-36-4	[1]
Molecular Formula	C ₇ H ₁₃ NO ₃	[1]
Molecular Weight	159.18 g/mol	[1]
SMILES	C1C[C@]2(--INVALID-LINK--O">C@HO)O	[1]
InChI Key	XOCBOVUINUHZJA-MVIOUDGNSA-N	[1]

Experimental Data

Natural Occurrence and Isolation

Calystegine A3 is found in various plant species, most notably in the Solanaceae family, including potatoes (*Solanum tuberosum*) and eggplants (*Solanum melongena*), as well as in the Convolvulaceae family.[2][3][4]

A general workflow for the isolation of **Calystegine A3** from plant material is depicted below. This typically involves extraction, followed by ion-exchange chromatography to separate the basic alkaloids from other plant constituents.



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